

4-Isopropylbenzenesulfonic Acid: A Technical Guide to Health and Safety

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Compound of Interest

Compound Name: 4-Isopropylbenzenesulfonic acid

Cat. No.: B096043

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the health and safety information for **4-isopropylbenzenesulfonic acid** (p-cumenesulfonic acid). It is intended for an audience of researchers, scientists, and professionals in drug development who may handle or utilize this compound in their work. This document consolidates available data on the physicochemical properties, hazard classifications, toxicological information, and safe handling procedures for **4-isopropylbenzenesulfonic acid** and its close structural analogs. Detailed experimental protocols for its synthesis and information on its environmental fate are also included.

Chemical and Physical Properties

4-Isopropylbenzenesulfonic acid is an aromatic sulfonic acid.^[1] It is characterized by a sulfonic acid group attached to a benzene ring which also has an isopropyl group substituent.^[1] This structure imparts both hydrophilic (sulfonic acid group) and hydrophobic (isopropylbenzene group) properties to the molecule.^[2] It is typically a white to off-white solid or crystalline substance that is soluble in water and various polar organic solvents.^{[1][3]} The sulfonic acid group gives the compound its acidic nature, allowing it to act as a proton donor in chemical reactions.^[1]


Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₃ S	[4]
Molecular Weight	200.26 g/mol	[4]
CAS Number	16066-35-6	[4]
Appearance	White to off-white solid/crystalline substance	[1][3]
Solubility	Soluble in water and polar organic solvents	[1][3]
IUPAC Name	4-propan-2-ylbenzenesulfonic acid	[4]
Synonyms	p-cumenesulfonic acid, 4-(1-methylethyl)benzenesulfonic acid	[4]

Hazard Identification and GHS Classification

4-Isopropylbenzenesulfonic acid is classified as a hazardous substance. The primary hazards are associated with its corrosive nature, causing severe skin burns and eye damage. [4]

Hazard Class	GHS Category	Hazard Statement
Corrosive to Metals	Category 1	H290: May be corrosive to metals
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage

GHS Pictograms:

 alt text

Signal Word: Danger

Toxicological Information

Direct quantitative toxicological data, such as LD50 and LC50 values, for **4-isopropylbenzenesulfonic acid** are not readily available in the reviewed literature. However, data from structurally similar compounds, namely benzenesulfonic acid (BSA) and p-toluenesulfonic acid (pTSA), can be used to infer its potential toxicity. Sulfonic acids are generally considered to behave in a toxicologically similar manner.^[5]

Compound	Route	Species	LD50	Source
Benzenesulfonic Acid (BSA)	Oral	Rat	1100 mg/kg	^[5]
p-Toluenesulfonic Acid (pTSA)	Oral	Rat	1410 mg/kg	^[5]
Benzenesulfonic acid, C10-16-alkyl derivatives	Oral	Rat	775 mg/kg	^[6]
Benzenesulfonic acid, C10-16-alkyl derivatives	Dermal	Rat	> 2000 mg/kg	^[6]
Benzenesulfonic acid, C10-16-alkyl derivatives	Inhalation	Rat	1.9 mg/L/4h	^[6]

A subchronic oral toxicity study on p-chlorobenzenesulfonic acid (pCBSA), another analog, established a No-Observed-Adverse-Effect Level (NOAEL) in male rats of 1,000 mg/kg-day after 28 days of oral gavage.^[5] In this study, effects such as decreased body weight, salivation, gasping, and irregular breathing were observed at higher doses.^[5]

Experimental Protocols

Synthesis of 4-Isopropylbenzenesulfonic Acid via Sulfonation of Cumene

The most common industrial method for producing salts of **4-isopropylbenzenesulfonic acid** involves the sulfonation of cumene (isopropylbenzene) followed by neutralization.^[2] The following protocol describes the initial sulfonation step to yield the free acid.

Materials:

- Cumene (Isopropylbenzene)
- Concentrated sulfuric acid (98%) or fuming sulfuric acid (oleum)
- Reaction vessel with stirrer, thermometer, and reflux condenser with an azeotropic distillation head

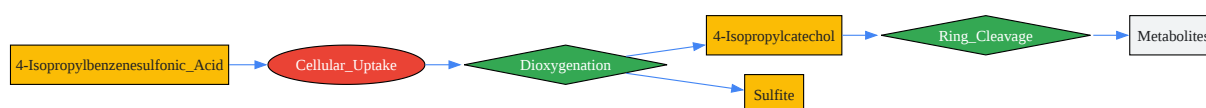
Procedure:

- Charge the reaction vessel with cumene.
- Under rapid stirring, slowly add concentrated sulfuric acid. The molar ratio of sulfuric acid to cumene is typically controlled between 1:1.6 and 1:2.0.^[2]
- Heat the mixture to a temperature between 100°C and 110°C.^[2]
- Maintain the reaction at this temperature for 5-6 hours to ensure the reaction goes to completion.^[7] During this time, water generated from the reaction can be removed azeotropically.
- After the reaction is complete, any excess unreacted cumene can be removed by vacuum distillation for recycling.^[2] The remaining product is crude **4-isopropylbenzenesulfonic acid**.

Signaling Pathways and Metabolism

Potential Metabolic Pathway

Specific studies on the metabolic pathway of **4-isopropylbenzenesulfonic acid** in mammals were not identified. However, studies on the biodegradation of similar aromatic sulfonic acids by microorganisms can provide a hypothetical model for its degradation. The initial step in the metabolism of benzenesulfonates in some bacteria involves transport into the cell, followed by a dioxygenation reaction that yields a catechol and sulfite.[8] The catechol intermediate then undergoes ring cleavage as part of the meta cleavage pathway.[8]



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Caption: Hypothetical metabolic pathway of **4-isopropylbenzenesulfonic acid**.

Effects on Cellular Signaling

The introduction of a sulfonate group can significantly alter the biological activity of a molecule. [4] While specific effects of **4-isopropylbenzenesulfonic acid** on cellular signaling pathways are not well-documented, some organosulfur compounds have been shown to possess anticancer properties by inducing cell cycle arrest and apoptosis in cancer cells.[9] The sulfonation of molecules is a key cellular process that can impact a wide range of biological functions, including the activity of hormones and signaling molecules.[1]

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.

- Skin Protection: Wear chemically resistant gloves (e.g., neoprene, butyl rubber) and a lab coat.
- Respiratory Protection: If dusts or aerosols are generated, use a NIOSH-approved respirator.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Avoid generating dust.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[8\]](#)
- Keep the container tightly closed and properly labeled.[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[8\]](#)

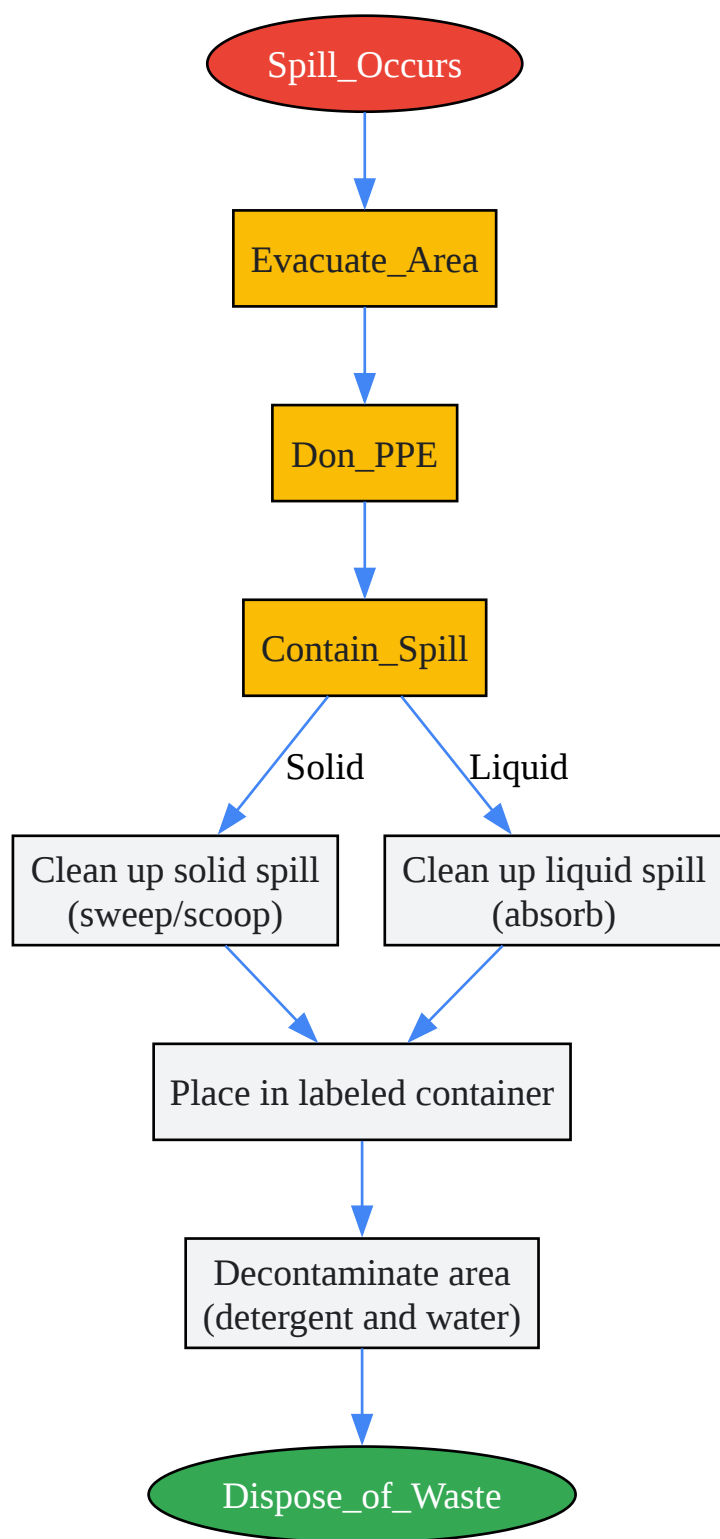
First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[8]

Accidental Release Measures

Spill Cleanup Protocol:

- Evacuate unnecessary personnel from the area.
- Wear appropriate personal protective equipment (see Section 6).
- For solid spills, carefully sweep or scoop up the material to avoid creating dust and place it in a suitable container for disposal.[8]
- For liquid spills, absorb the material with an inert substance (e.g., sand, vermiculite) and place it in a suitable container for disposal.[8]
- Avoid runoff into sewers and waterways.[8]
- Clean the spill area with detergent and water.[8]



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